

# Navigating Archaeological Research in Tribal Lands: A Technical Support Center

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This support center provides researchers, scientists, and drug development professionals with essential guidance on the ethical considerations for conducting archaeological research on tribal lands. The following troubleshooting guides and Frequently Asked Questions (FAQs) are designed to address specific issues you may encounter, ensuring your research is respectful, compliant, and collaborative.

# Frequently Asked Questions (FAQs) Initiating Contact and Consultation

Q1: How do I identify the appropriate tribe(s) to consult with for my research area?

A1: Identifying the correct tribes is a critical first step. Many tribal areas of interest overlap, and tribes may have ancestral claims to lands far from their current reservations.[1] To identify the appropriate tribes, you should:

- Utilize Government Resources: The Washington State Department of Archaeology & Historic Preservation (DAHP), for example, provides an interactive map of tribal areas of interest.[1]
   Similar resources may be available from other state historic preservation offices.
- Contact State and Federal Agencies: State Historic Preservation Offices (SHPOs) and federal agencies like the Bureau of Land Management can provide lists of tribal contacts.
   [3]



 Consult with Tribal Historic Preservation Officers (THPOs): The National Association of Tribal Historic Preservation Officers (NATHPO) is a key resource for identifying and contacting THPOs.[4]

Q2: What is the difference between consultation and simple notification?

A2: Consultation is a formal, government-to-government process of seeking, discussing, and considering the views of the tribe, with the goal of reaching an agreement.[1][5] It is a much more engaged and collaborative process than simple notification. The National Historic Preservation Act (NHPA) Section 106 mandates this consultation process for federal undertakings.[3]

Q3: When should I initiate consultation with a tribe?

A3: Consultation should begin as early as possible in the project planning process, long before any fieldwork commences.[2] Early engagement helps build trust and allows for tribal perspectives to be incorporated into the research design from the outset.[2][6]

### **Legal and Ethical Frameworks**

Q4: What is NAGPRA and how does it apply to my research?

A4: The Native American Graves Protection and Repatriation Act (NAGPRA) is a federal law passed in 1990.[7][8][9] It provides a process for the repatriation and disposition of Native American human remains, funerary objects, sacred objects, and objects of cultural patrimony to lineal descendants and culturally affiliated Indian tribes and Native Hawaiian organizations.[7] [10] If your research involves excavation on federal or tribal lands, or if you are working with collections in an institution that receives federal funding, you must comply with NAGPRA.[8][11]

Q5: What are my responsibilities if I inadvertently discover human remains or cultural items?

A5: If you inadvertently discover human remains or cultural items on federal or tribal lands, you must:

- Immediately cease all activity in the area of the discovery.[12]
- Make a reasonable effort to protect the items from harm.[12]



- Notify the responsible federal agency and the appropriate tribe(s) in writing.
- Follow the guidance of the federal agency and consulting tribes regarding the treatment and disposition of the findings.

### **Community-Based Research**

Q6: What is Community-Based Participatory Research (CBPR) and how can I implement it?

A6: Community-Based Participatory Research (CBPR) is a collaborative approach to research that equitably involves all partners in the research process and recognizes the unique strengths that each brings.[13][14][15][16] In archaeology, this means partnering with tribal communities in all phases of the research, from design to dissemination of results.[13][16] Key principles of CBPR include:

- Recognizing the community as a unit of identity.
- Building on the strengths and resources within the community.
- Facilitating collaborative, equitable partnerships in all phases of the research.
- Promoting co-learning and capacity building among all partners.
- Focusing on problems of relevance to the community.[16]

# Troubleshooting Guides Scenario 1: A tribe has not responded to my initial consultation request.

- Problem: You have sent a formal request for consultation to a tribal government and have not received a response within a reasonable timeframe.
- Troubleshooting Steps:
  - Verify Contact Information: Ensure you have the most current contact information for the
     Tribal Historic Preservation Officer (THPO) and the tribal government.[2]



- Follow Up: Send a polite follow-up email or letter. If there is still no response, a respectful phone call may be appropriate.
- Consider Tribal Timelines: Be aware that tribal governments may have different review processes and timelines that can be influenced by cultural calendars or the need for council resolutions.[2]
- Seek Guidance: Contact the relevant State Historic Preservation Office (SHPO) or the National Association of Tribal Historic Preservation Officers (NATHPO) for advice on how to proceed.

# Scenario 2: There is a disagreement between my research goals and the tribe's cultural values.

- Problem: A tribe has expressed concerns that your proposed research methods (e.g., certain types of scientific analysis on artifacts or remains) conflict with their cultural beliefs.
- Troubleshooting Steps:
  - Listen and Understand: Actively listen to and seek to understand the tribe's perspective.
     Do not be defensive.
  - Open Dialogue: Engage in open and respectful dialogue to see if a compromise can be reached. Be prepared to modify your research design.
  - Explore Alternatives: Investigate if there are alternative research methods that can achieve your objectives while respecting tribal values.
  - Respect "No": Ultimately, you must be prepared to accept "no" as an answer from the tribe.[17] Proceeding without their consent would be a serious ethical breach.

# Scenario 3: Unexpected and culturally sensitive discoveries are made during excavation.

 Problem: During a permitted excavation, you uncover human remains or items that are clearly of a sacred or ceremonial nature.



- Troubleshooting Steps:
  - Stop Work Immediately: Halt all excavation in the immediate vicinity of the discovery.
  - Secure the Area: Protect the discovery from further disturbance.
  - Notify Relevant Parties: Immediately notify the contracting agency (if applicable), the appropriate Tribal Historic Preservation Officer(s), and any other consulting parties as outlined in your research agreement.
  - Follow NAGPRA Procedures: If human remains are found, you must follow the procedures for inadvertent discoveries under NAGPRA.
  - Consult on Next Steps: Do not proceed with any further investigation of the sensitive materials until you have consulted with and received guidance from the appropriate tribal representatives.

### **Data Presentation**

Table 1: Key Federal Legislation Governing Archaeological Research on Tribal Lands



Legislation	Year Enacted	Key Provisions
Antiquities Act	1906	Provides for the protection of archaeological sites on federal lands and establishes a permitting process for excavations.[9][18]
National Historic Preservation Act (NHPA)	1966	Section 106 requires federal agencies to consider the effects of their undertakings on historic properties, including those of significance to tribes.  [3][18]
Archaeological Resources Protection Act (ARPA)	1979	Strengthens the Antiquities Act by providing more stringent penalties for looting and unauthorized excavation on federal and Indian lands.[11]
Native American Graves Protection and Repatriation Act (NAGPRA)	1990	Mandates the repatriation of Native American human remains and cultural items from federally funded institutions to affiliated tribes. [7][8][9][10]

# **Experimental Protocols**Protocol 1: Initiating and Conducting Tribal Consultation

- Pre-Consultation Research:
  - Identify all tribes with potential ancestral ties to the research area.
  - Research the history, culture, and government structure of each tribe.



 Identify the appropriate tribal contacts, including the Tribal Historic Preservation Officer (THPO).[4]

#### Initial Contact:

- Send a formal written request for consultation to the tribal leadership and the THPO.
- The letter should clearly introduce yourself and your institution, describe the proposed research in non-technical language, and state the purpose of the consultation.
- Express your desire to work collaboratively and respectfully.

#### Consultation Meetings:

- Be prepared to travel to the tribal offices for face-to-face meetings.
- Listen more than you speak. The primary goal is to understand the tribe's concerns and perspectives.
- Be transparent about your research goals, methods, and potential outcomes.
- Discuss data sharing, intellectual property rights, and the disposition of any recovered materials.

#### Developing Agreements:

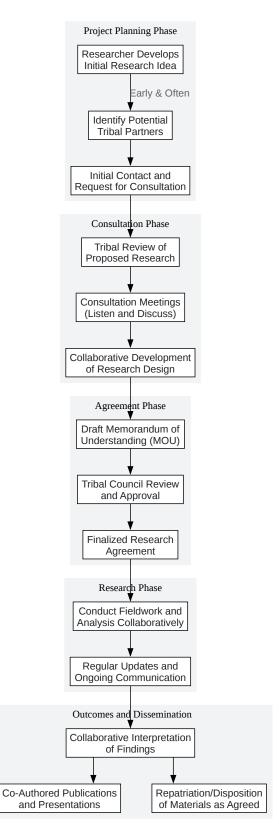
- Work with the tribe to develop a formal agreement, such as a Memorandum of Understanding (MOU), that outlines the terms of the collaboration.
- This agreement should be a living document that can be revisited and revised as the research progresses.

#### Ongoing Communication:

- Maintain regular communication with your tribal partners throughout the research process.
- Provide updates on your progress and any significant findings.



### **Mandatory Visualization**



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Caption: Workflow for Ethical Tribal Consultation in Archaeological Research.



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Caption: NAGPRA Protocol for Inadvertent Discoveries on Federal or Tribal Lands.

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